

An In-depth Technical Guide to Butylated Hydroxytoluene-d21 (BHT-d21)

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Compound of Interest

Compound Name: Butylated hydroxytoluene-d21

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Butylated hydroxytoluene-d21** (BHT-d21), a deuterated analog of the widely used antioxidant, Butylated hydroxytoluene (BHT). This document details its properties, relevant experimental protocols, and key applications in research, with a focus on its use as an internal standard for quantitative analysis.

Core Physical and Chemical Characteristics

BHT-d21 is the deuterium-labeled version of BHT, where 21 hydrogen atoms have been replaced with deuterium.^[1] This isotopic labeling makes it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based methods, without significantly altering its chemical properties.^[1]

Table 1: Physical and Chemical Properties of BHT and BHT-d21

Property	BHT (Unlabeled)	BHT-d21	References
IUPAC Name	2,6-Di-tert-butyl-4-methylphenol	2,6-Di(tert-butyl-d9)-4-methylphenol-3,5-d2,OD	[2] [3]
Synonyms	Dibutylhydroxytoluene, 2,6-di-tert-butyl-p-cresol	BHT D21	[2] [3] [4]
Molecular Formula	C ₁₅ H ₂₄ O	C ₁₅ H ₃ D ₂₁ O	[2] [3]
Molecular Weight	220.35 g/mol	241.48 g/mol	[3] [4]
CAS Number	128-37-0	64502-99-4	[3] [4]
EC Number	204-881-4	689-504-5	[3] [4]
Melting Point	71 °C	69-71 °C	[3] [5]
Boiling Point	265 °C	265 °C (lit.)	[3] [5]
Appearance	White or light yellow crystals	Crystalline solid	[5]
Solubility	Insoluble in water and propylene glycol. Soluble in ethanol, isopropanol, acetone, benzene, and oils.	Soluble in organic solvents like methanol and nonane.	[5] [6]
Storage	Store at room temperature away from light and moisture.	Store at room temperature away from light and moisture.	[4] [7]

Experimental Protocols

The industrial synthesis of BHT is typically achieved through the acid-catalyzed alkylation of p-cresol with isobutylene.[\[2\]](#)[\[8\]](#)

Reaction: $\text{CH}_3(\text{C}_6\text{H}_4)\text{OH} + 2 \text{CH}_2=\text{C}(\text{CH}_3)_2 \rightarrow ((\text{CH}_3)_3\text{C})_2\text{CH}_3\text{C}_6\text{H}_2\text{OH}$ [\[2\]](#)

A common catalyst used for this reaction is sulfuric acid.[2][8] The reaction temperature is generally controlled between 30-100 °C.[8] While specific protocols for the deuterated version, BHT-d21, are proprietary, the fundamental synthetic route involves using deuterated precursors in a similar alkylation reaction.

BHT-d21 is primarily used as an internal standard for the accurate quantification of BHT in various matrices, such as biological fluids, food, and environmental samples, using isotope dilution mass spectrometry (IDMS).[1][9]

Protocol for Quantification of BHT in Urine:

This protocol is a generalized procedure based on methods described for the analysis of synthetic phenolic antioxidants in biological samples.[9]

- Sample Preparation:
 - To a 2 mL urine sample in a glass tube, add a known amount (e.g., 40 ng) of BHT-d21 internal standard.[9]
 - Add 300 µL of 1 M ammonium acetate buffer containing β-glucuronidase to deconjugate BHT metabolites.[9]
 - Incubate the mixture at 37 °C for 12 hours.[9]
- Extraction:
 - Perform a liquid-liquid extraction by adding 4 mL of ethyl acetate to the sample.
 - Vortex the mixture and centrifuge to separate the phases.
 - Collect the organic (ethyl acetate) layer.
 - Repeat the extraction step to ensure complete recovery.
- Analysis by LC-MS/MS:
 - Combine the organic extracts and evaporate them to dryness under a gentle stream of nitrogen.

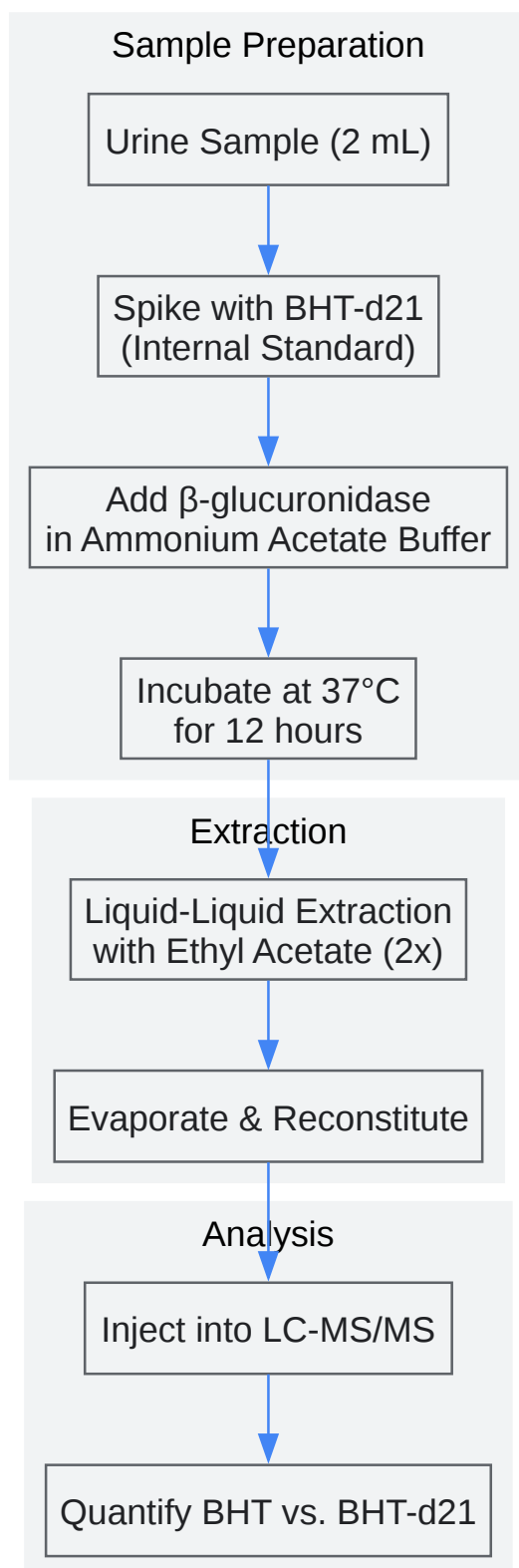
- Reconstitute the residue in a suitable mobile phase.
- Inject the sample into an LC-MS/MS system.
- Quantify the amount of native BHT by comparing its peak area to the peak area of the BHT-d21 internal standard.[\[9\]](#) The use of an isotope-labeled standard corrects for matrix effects and variations in sample preparation and instrument response.

Key Applications and Mechanisms

BHT is a lipophilic antioxidant that prevents free radical-mediated oxidation.[\[2\]](#) It acts as a terminating agent, suppressing autoxidation by donating a hydrogen atom to peroxy radicals, thus converting them into more stable hydroperoxides.[\[2\]](#) BHT and its deuterated counterpart are crucial in several research areas:

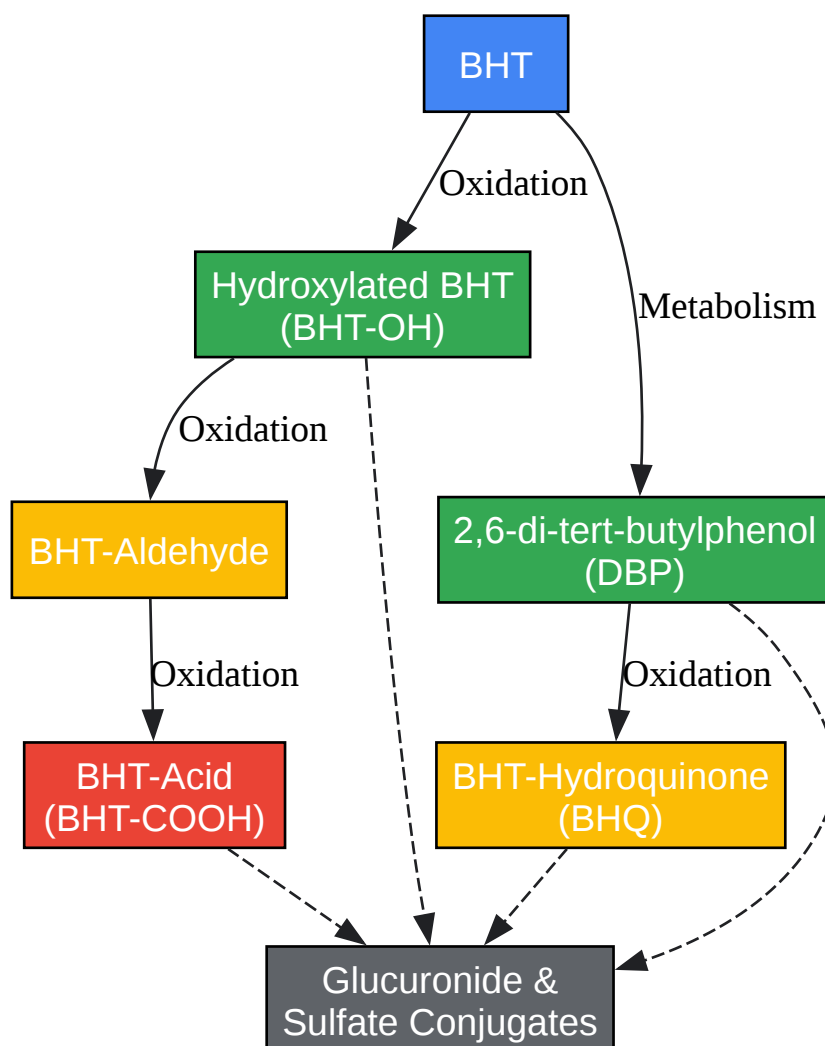
- **Metabolism Studies:** BHT-d21 is used to trace and identify the biotransformation products of BHT in vitro and in vivo.[\[10\]](#)[\[11\]](#) Key metabolites include hydroxylated BHT, BHT-quinone, and BHT-acid (3,5-di-tert-butyl-4-hydroxybenzoic acid).[\[9\]](#)[\[10\]](#)
- **Food and Consumer Product Analysis:** It serves as an internal standard for quantifying BHT, a common preservative in foods, cosmetics, and pharmaceuticals.[\[2\]](#)[\[9\]](#)[\[12\]](#)
- **Toxicology Research:** As BHT toxicity is linked to its metabolism, BHT-d21 helps in studying the formation of potentially toxic metabolites.[\[10\]](#)[\[13\]](#)
- **Ferroptosis Inhibition:** BHT is recognized as an inhibitor of ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation.[\[1\]](#)

Mandatory Visualizations



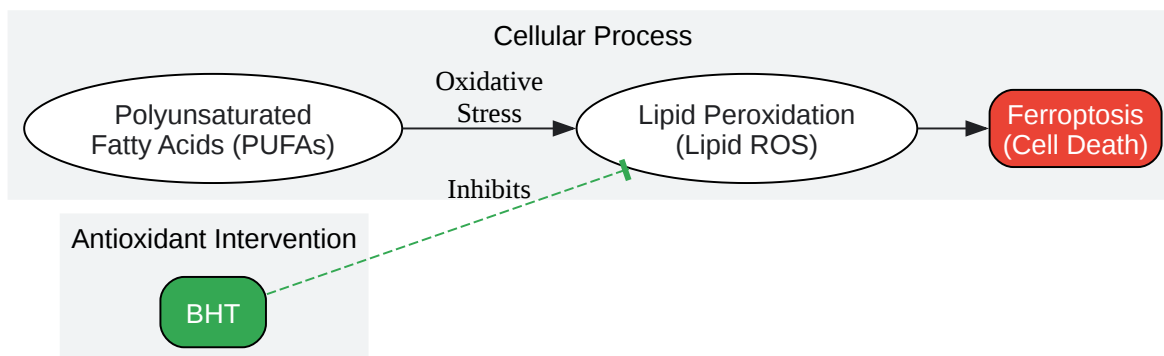
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Caption: Workflow for the quantification of BHT in urine using BHT-d21 as an internal standard.



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Caption: Major metabolic pathways of BHT, leading to various oxidized and conjugated products.



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Caption: BHT acts as an antioxidant to inhibit lipid peroxidation, a key driver of ferroptosis.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Butylated hydroxytoluene - Wikipedia [en.wikipedia.org]
- 3. lookchem.com [lookchem.com]
- 4. 2,6-Di(²H₅-¹³C₁₀-PUFAs)-4-methyl-phenol (D₂₁-BHT, 98%) (BHT) - Cambridge Isotope Laboratories, DLM-2943-1 [isotope.com]
- 5. What is Butylated hydroxytoluene(BHT)?_Chemicalbook [chemicalbook.com]
- 6. 2,6-Di-tert-butyl-4-methylphenol (BHT) (D21,98%) 100 µg/mL in Nonane [lgcstandards.com]
- 7. 2,6-Di(²H₅-¹³C₁₀-PUFAs)-4-methyl-phenol (D₂₁-BHT, 98%) (BHT) | Cambridge Isotope Laboratories, Inc. [isotope.com]

- 8. CN113387775A - BHT (butylated hydroxytoluene) synthesis method - Google Patents [patents.google.com]
- 9. Quantitative Identification of and Exposure to Synthetic Phenolic Antioxidants, including Butylated Hydroxytoluene, in Urine - PMC [pmc.ncbi.nlm.nih.gov]
- 10. archipel.uqam.ca [archipel.uqam.ca]
- 11. researchgate.net [researchgate.net]
- 12. health.ec.europa.eu [health.ec.europa.eu]
- 13. Final report on the safety assessment of BHT(1) - PubMed [pubmed.ncbi.nlm.nih.gov]
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